

(1R,2R)-N-Boc-1,2-cyclohexanediamine safety and handling

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Compound of Interest

Compound Name: (1R,2R)-N-Boc-1,2-cyclohexanediamine

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An In-depth Technical Guide on the Safety and Handling of **(1R,2R)-N-Boc-1,2-cyclohexanediamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(1R,2R)-N-Boc-1,2-cyclohexanediamine is a chiral diamine derivative widely utilized as a versatile building block and organocatalyst in asymmetric synthesis. Its rigid cyclohexane backbone and the presence of a single Boc-protecting group make it a valuable precursor for the synthesis of chiral ligands, catalysts, and pharmaceutically active compounds.^{[1][2]} The stereochemical integrity of this compound is crucial for inducing high enantioselectivity in chemical transformations. This guide provides comprehensive safety and handling information to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **(1R,2R)-N-Boc-1,2-cyclohexanediamine** is presented in Table 1. This data is essential for the proper design of experiments and for understanding its behavior under various conditions.

Table 1: Physical and Chemical Properties of **(1R,2R)-N-Boc-1,2-cyclohexanediamine**

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂	[1] [2] [3] [4]
Molecular Weight	214.30 g/mol	[1] [2] [3] [4]
CAS Number	146504-07-6	[1] [2] [3] [4]
Appearance	White to off-white solid/powder	[1] [4]
Optical Activity	[α] _D -26±2°, c = 1 in chloroform	[1] [2]
Solubility	Soluble in DMSO (≥42 mg/mL)	[5]
Purity	Typically ≥97%	[1] [2]

Hazard Identification and Safety Information

(1R,2R)-N-Boc-1,2-cyclohexanediamine is classified as a hazardous substance. It is crucial to understand its potential dangers to ensure safe handling. The compound is corrosive and can cause severe skin burns and eye damage.[\[1\]](#)[\[3\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Pictogram	GHS05 (Corrosion)	[1][2][3]	
Signal Word	Danger	[1][2][3]	
Hazard Statement	H314	Causes severe skin burns and eye damage.	[1][2][3]
Precautionary - Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[1][3]
P264	Wash skin thoroughly after handling.	[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1][3]	
Precautionary - Response	P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[3]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[1][3]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[1][3]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact	[1][3]	

		lenses, if present and easy to do. Continue rinsing.	
P310		Immediately call a POISON CENTER/doctor.	[1]
P363		Wash contaminated clothing before reuse.	[1][3]
Precautionary - Storage	P405	Store locked up.	[3]
Precautionary - Disposal	P501	Dispose of contents/container to an approved waste disposal plant.	[3]

3.1 Toxicity Data

No specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), is readily available for **(1R,2R)-N-Boc-1,2-cyclohexanediamine**. However, the available safety data sheets consistently classify it as a corrosive material that causes severe skin burns and eye damage. The absence of specific LD50 data should not be interpreted as an indication of low toxicity. Due to its corrosive nature, all direct contact should be avoided.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

Table 3: Handling and Storage Guidelines

Aspect	Recommendation	Reference(s)
Handling	<ul style="list-style-type: none">- Handle in a well-ventilated area, preferably in a fume hood.- Avoid generating dust.- Avoid contact with skin, eyes, and clothing.- Use appropriate personal protective equipment (PPE).	[1]
Storage	<ul style="list-style-type: none">- Store in a tightly closed container.- Keep in a cool, dry place.- Recommended storage temperature: -20°C for long-term storage as a powder.- Store under an inert atmosphere (e.g., nitrogen or argon) if necessary to prevent degradation.	[4]
Incompatible Materials	<ul style="list-style-type: none">- Strong oxidizing agents.- Strong acids.	

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **(1R,2R)-N-Boc-1,2-cyclohexanediamine** to prevent exposure.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification	Reference(s)
Eye/Face Protection	- Chemical safety goggles. - Face shield if there is a risk of splashing.	[1] [2]
Skin Protection	- Chemical-resistant gloves (e.g., nitrile rubber). - Lab coat or chemical-resistant apron. - Ensure full body coverage.	[1] [2]
Respiratory Protection	- Use a NIOSH-approved respirator with an appropriate cartridge (e.g., for organic vapors and particulates) if dust is generated or if working outside a fume hood.	[1] [2]

Emergency Procedures

In the event of accidental exposure or spillage, the following first aid and emergency measures should be taken immediately.

Table 5: First Aid and Emergency Measures

Exposure Route	First Aid Measure	Reference(s)
Inhalation	- Move the person to fresh air. - If breathing is difficult, give oxygen. - Seek immediate medical attention.	[3]
Skin Contact	- Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. - Seek immediate medical attention.	[3]
Eye Contact	- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. - Remove contact lenses if present and easy to do. - Seek immediate medical attention.	[3]
Ingestion	- Do NOT induce vomiting. - Rinse mouth with water. - Never give anything by mouth to an unconscious person. - Seek immediate medical attention.	[3]
Spillage	- Evacuate the area. - Wear appropriate PPE. - Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable container for disposal. - Clean the spill area thoroughly with a suitable solvent.	[6]
Fire	- Use dry chemical, carbon dioxide (CO ₂), water spray, or	[3]

alcohol-resistant foam to
extinguish. - Wear self-
contained breathing apparatus
(SCBA) and full protective
gear.

Experimental Protocols and Applications

(1R,2R)-N-Boc-1,2-cyclohexanediamine is a key intermediate in several important organic transformations. Below are representative protocols for its deprotection to the free diamine and its application in organocatalysis.

7.1 Protocol for N-Boc Deprotection

The Boc group can be removed under acidic conditions to yield the free (1R,2R)-1,2-cyclohexanediamine, which is often used as a chiral ligand or catalyst.

Materials:

- **(1R,2R)-N-Boc-1,2-cyclohexanediamine**
- Trifluoroacetic acid (TFA) or Hydrochloric acid (HCl) in an organic solvent (e.g., 4M HCl in dioxane)
- Dichloromethane (DCM) or other suitable solvent
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask, magnetic stirrer, and other standard laboratory glassware

Procedure:

- Dissolve **(1R,2R)-N-Boc-1,2-cyclohexanediamine** (1.0 eq) in a minimal amount of DCM in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.

- Slowly add an excess of the acidic solution (e.g., TFA, 5-10 eq, or 4M HCl in dioxane, 2-3 eq) to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 1-4 hours, monitoring the reaction progress by TLC or LC-MS.
- Once the reaction is complete, carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
- Extract the aqueous layer with DCM (3 x volume).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude free diamine.
- The product can be further purified by distillation or crystallization if necessary.

7.2 Application in Asymmetric Organocatalysis: Enantioselective Desymmetrization

The deprotected (1R,2R)-1,2-cyclohexanediamine can be used to prepare a primary amine organocatalyst for reactions such as the enantioselective desymmetrization of prochiral cyclohexanones. The following is a generalized procedure based on the work by Gammack Yamagata et al. (2015).^{[4][7][8]}

Materials:

- (1R,2R)-1,2-cyclohexanediamine (derived from the Boc-protected precursor)
- Prochiral cyclohexanone substrate
- Benzoic acid (co-catalyst)
- Anhydrous solvent (e.g., toluene or dichloromethane)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

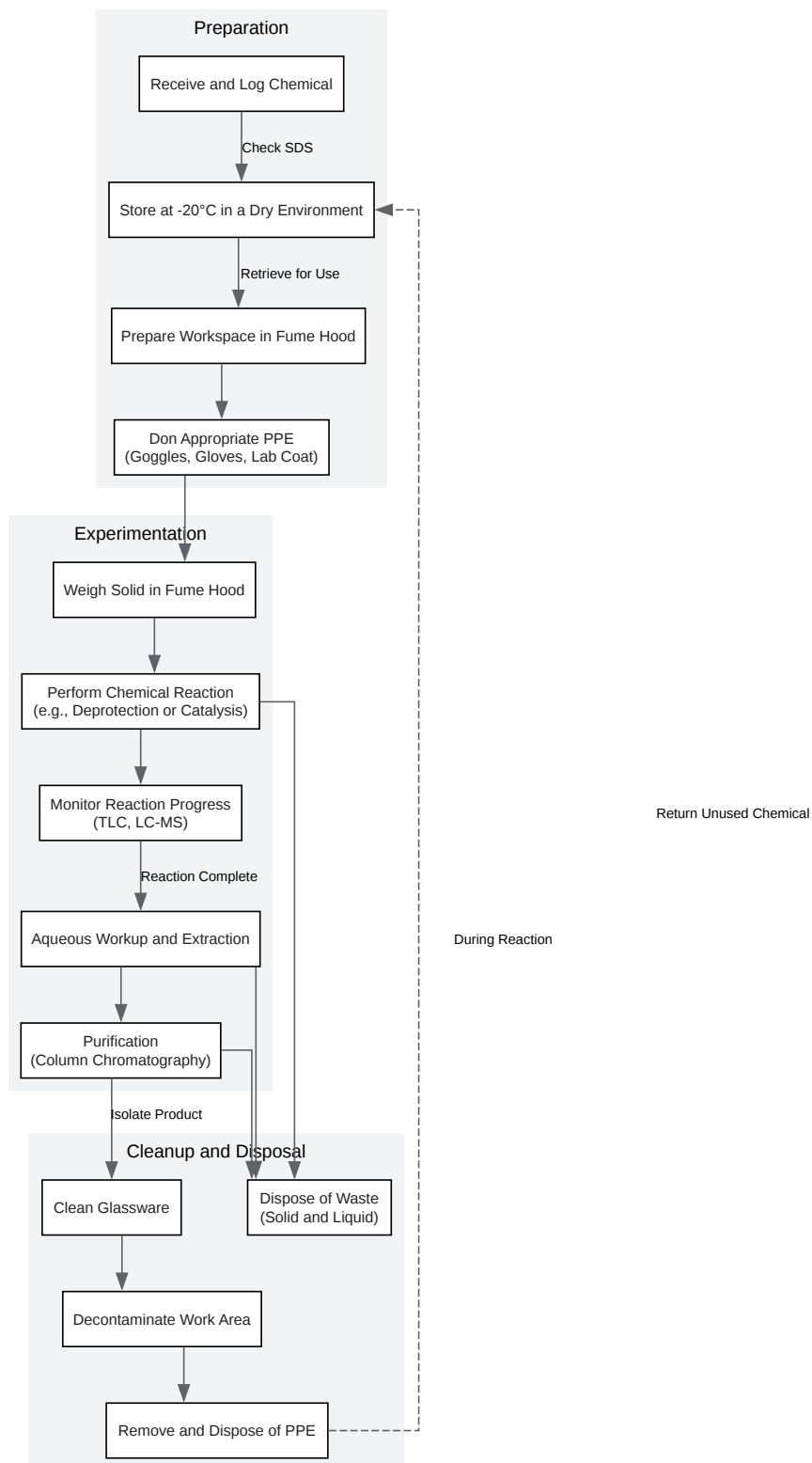
- To an oven-dried flask under an inert atmosphere (e.g., nitrogen), add the prochiral cyclohexanone substrate (1.0 eq).
- Add the anhydrous solvent, followed by the primary amine organocatalyst (derived from (1R,2R)-1,2-cyclohexanediamine, typically 5-10 mol%).
- Add the co-catalyst, benzoic acid (typically 5-10 mol%).
- Stir the reaction mixture at the specified temperature (e.g., room temperature) for the required time (e.g., 24-72 hours), monitoring the reaction progress by TLC or ^1H NMR.
- Upon completion, quench the reaction as appropriate (e.g., by adding a saturated aqueous solution of ammonium chloride).
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the product by column chromatography on silica gel.

Visualizations: Workflows and Mechanisms

8.1 Safe Handling and Experimental Workflow

The following diagram illustrates a logical workflow for the safe handling and use of **(1R,2R)-N-Boc-1,2-cyclohexanediamine** in a typical laboratory experiment.

Safe Handling and Experimental Workflow for (1R,2R)-N-Boc-1,2-cyclohexanediamine

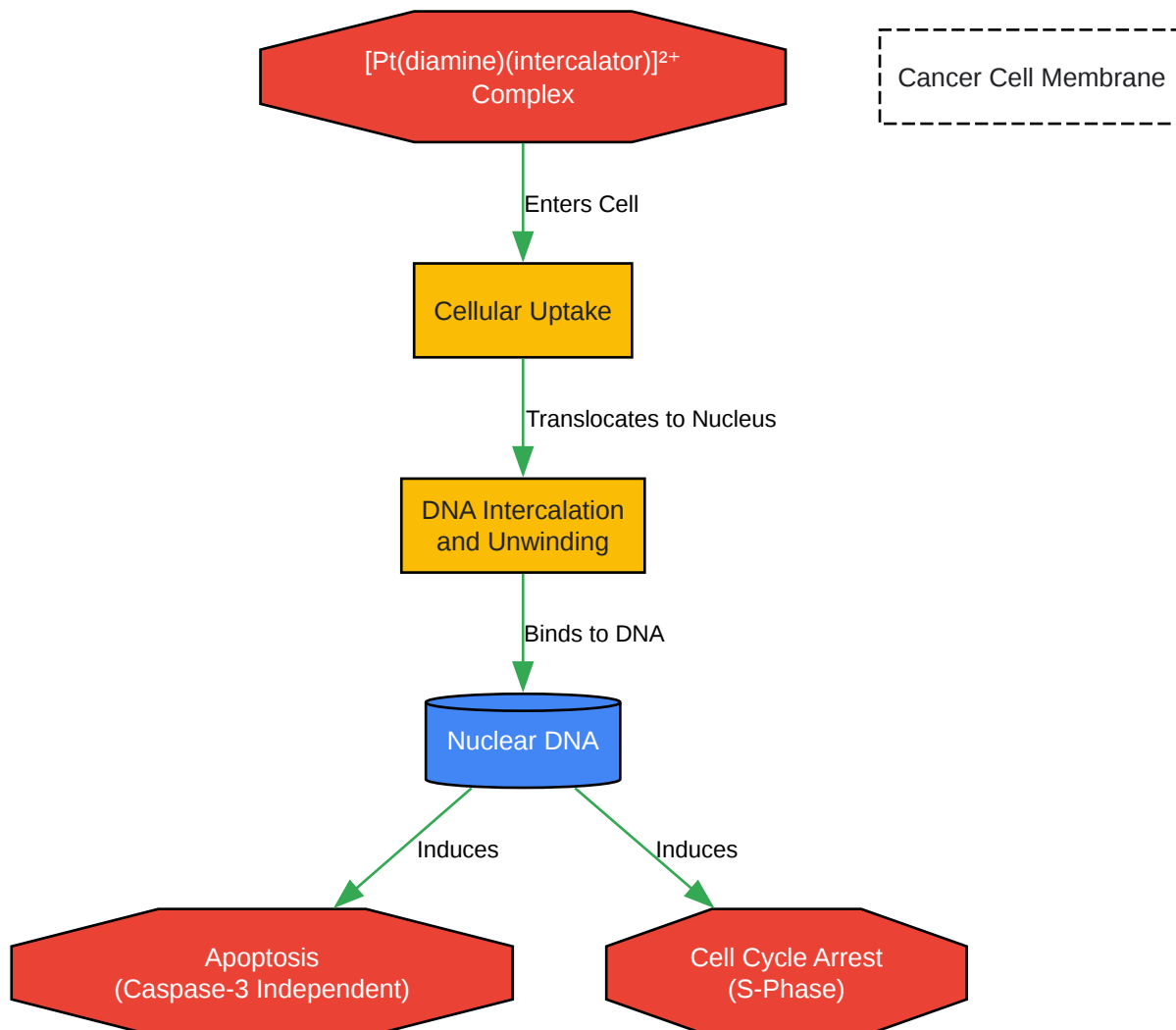
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Caption: A typical workflow for handling **(1R,2R)-N-Boc-1,2-cyclohexanediamine**.

8.2 Cytotoxic Mechanism of a (1R,2R)-diaminocyclohexane-Platinum Complex

While **(1R,2R)-N-Boc-1,2-cyclohexanediamine** is primarily a synthetic intermediate, its deprotected form is a ligand in platinum-based anticancer agents. These complexes exhibit a cytotoxic mechanism that differs from cisplatin, often involving DNA intercalation.

Proposed Cytotoxic Mechanism of a (1R,2R)-diaminocyclohexane-Pt(II) Complex



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Caption: Cytotoxicity of a Pt-diamine complex via DNA interaction.

Disposal Considerations

Waste generated from the use of **(1R,2R)-N-Boc-1,2-cyclohexanediamine** must be handled as hazardous chemical waste.

- Solid Waste: Collect unreacted material and contaminated consumables (e.g., weighing paper, gloves) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all reaction solutions, mother liquors from crystallization, and solvent from chromatography in a labeled hazardous liquid waste container. Do not mix with incompatible waste streams.
- Disposal Method: All waste must be disposed of through a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations.

Conclusion

(1R,2R)-N-Boc-1,2-cyclohexanediamine is an indispensable tool in modern asymmetric synthesis. Its handling requires a thorough understanding of its corrosive nature and adherence to strict safety protocols. By following the guidelines outlined in this technical guide, researchers can safely and effectively utilize this compound to advance their scientific and drug development objectives. Always consult the most up-to-date Safety Data Sheet provided by the supplier before use.

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